2-hydroxy-4-methylphenacyl bromide synonyms and IUPAC name

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Compound of Interest	
Compound Name:	*Ethanone, 2-bromo-1-(2-hydroxy-4-methylphenyl)-*
CAS No.:	*144219-74-9*
Cat. No.:	*B12555307*

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Technical Profile: 2-Hydroxy-4-methylphenacyl Bromide

Executive Summary

2-Hydroxy-4-methylphenacyl bromide (IUPAC: 2-bromo-1-(2-hydroxy-4-methylphenyl)ethan-1-one) is a highly reactive

-haloketone intermediate used extensively in the synthesis of heterocyclic scaffolds. Characterized by its dual electrophilic centers—the carbonyl carbon and the

-carbon bearing the bromine—and a nucleophilic hydroxyl group, it serves as a "privileged synthon" in medicinal chemistry.

This guide details the compound's nomenclature, validated synthesis protocols, and its critical role in constructing thiazole and benzofuran pharmacophores.[1]

Chemical Identity & Nomenclature

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Precise identification is critical due to the existence of multiple positional isomers (e.g., 4-hydroxy-3-methyl analogs).

Parameter	Technical Detail
IUPAC Name	2-bromo-1-(2-hydroxy-4-methylphenyl)ethan-1-one
Common Synonyms	2-Hydroxy-4-methylphenacyl bromide -Bromo-2'-hydroxy-4'-methylacetophenoneBromomethyl 2-hydroxy-4-methylphenyl ketone
CAS Registry Number	144219-74-9 (Specific isomer)
Precursor CAS	6921-64-8 (2'-Hydroxy-4'-methylacetophenone)
Molecular Formula	
Molecular Weight	229.07 g/mol
Structural Features	-Bromoketone moiety (electrophile)Phenolic hydroxyl (nucleophile/H-bond donor)Methyl substituent at C4 position

Synthesis Protocol

The synthesis of 2-hydroxy-4-methylphenacyl bromide typically proceeds via the selective

-bromination of 2'-hydroxy-4'-methylacetophenone. The presence of the phenolic hydroxyl group requires controlled conditions to prevent ring bromination.

Mechanism of Action

The reaction follows an acid-catalyzed mechanism where the ketone tautomerizes to its enol form. The enol then nucleophilically attacks the bromine molecule (

), followed by deprotonation to yield the

-bromo ketone.

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Experimental Workflow

Note: This protocol is adapted from standard methodologies for substituted acetophenones [1, 2].

Reagents:

- Precursor: 2'-Hydroxy-4'-methylacetophenone (1.0 eq)
- Brominating Agent: Bromine (

) (1.0 eq) or Copper(II) Bromide (

) (2.0 eq)
- Solvent: Glacial Acetic Acid (AcOH) or Methanol/DCM mixture
- Catalyst: HBr (trace, autocatalytic)

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of 2'-hydroxy-4'-methylacetophenone in 20 mL of glacial acetic acid in a three-necked round-bottom flask equipped with a dropping funnel and a drying tube.
- Temperature Control: Cool the solution to 0–5°C using an ice bath. Low temperature is crucial to suppress nuclear bromination (bromination on the benzene ring).
- Bromination: Add a solution of bromine (10 mmol) in 5 mL of acetic acid dropwise over 30 minutes.
  - Observation: The deep red color of bromine should disappear rapidly upon addition, indicating consumption.
- Reaction: Allow the mixture to stir at 0°C for 1 hour, then warm to room temperature and stir for an additional 2 hours. Monitor via TLC (Solvent system: Hexane:EtOAc 8:2).
- Quenching: Pour the reaction mixture into 100 mL of ice-cold water. The product typically precipitates as a solid.

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- Workup:
  - Filter the precipitate and wash copiously with cold water to remove acetic acid.
  - If oil forms: Extract with Dichloromethane (DCM) (

    mL). Wash organic layer with saturated

    (to neutralize acid) and brine. Dry over anhydrous

    .
- Purification: Recrystallize from Ethanol or a Benzene/Petroleum Ether mixture to yield off-white to pale yellow crystals.

Reactivity & Applications in Drug Design

The utility of 2-hydroxy-4-methylphenacyl bromide lies in its ability to undergo cyclization reactions to form heterocycles found in bioactive compounds.

A. Hantzsch Thiazole Synthesis

Reaction with thioureas or thioamides yields 2-aminothiazoles, a scaffold present in numerous kinase inhibitors and antimicrobial agents.

- Protocol: Reflux the phenacyl bromide (1 eq) with Thiourea (1.1 eq) in Ethanol for 2–4 hours. The product precipitates as the hydrobromide salt.
- Significance: This introduces a thiazole ring fused to the phenol, creating a rigid bicyclic-like architecture (if cyclized further) or a biaryl system.

B. Benzofuran Synthesis (Rap-Stoermer / Intramolecular)

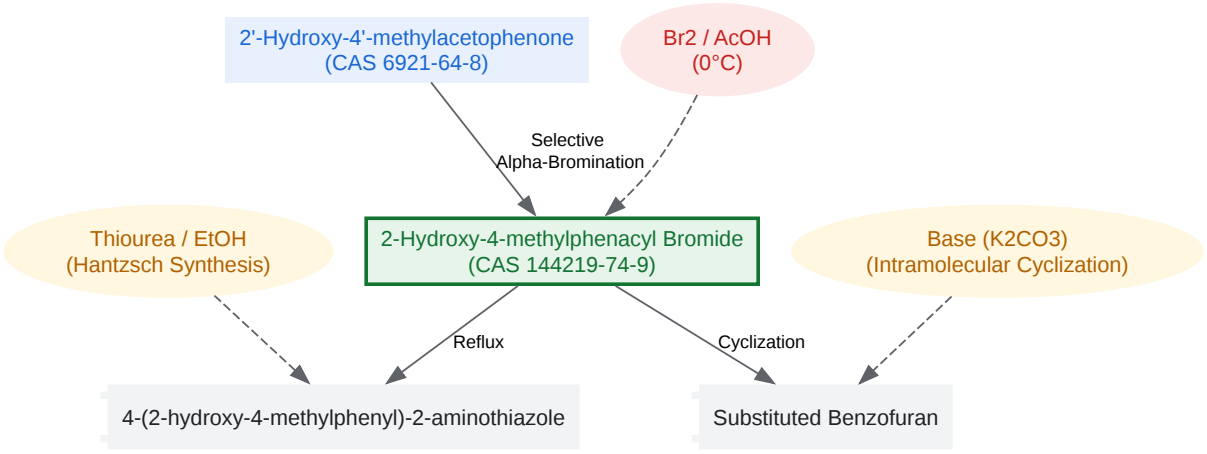
Under basic conditions, the phenolic hydroxyl group can displace the

-bromine via an intramolecular

reaction, followed by dehydration, to form benzofuran derivatives.

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Pathway Visualization



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Figure 1: Synthesis pathway from precursor to key heterocyclic scaffolds (Thiazoles and Benzofurans).

Safety & Handling (Lachrymator Warning)

Critical Safety Note: Like most

-haloketones, 2-hydroxy-4-methylphenacyl bromide is a potent lachrymator (tear gas agent) and skin irritant.

- Engineering Controls: All operations, including weighing and transfer, must be performed inside a functioning chemical fume hood.
- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a lab coat.
- Decontamination: Spills should be treated with a dilute solution of ammonia or sodium thiosulfate to neutralize the alkylating capability before cleanup.

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